

Application Notes and Protocols: Oral Administration of WOBE437 in Mice

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Compound of Interest

Compound Name: WOBE437

Cat. No.: B15550352

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These application notes provide a detailed protocol for the oral administration of **WOBE437**, a selective endocannabinoid reuptake inhibitor (SERI), to mice. The information is compiled from preclinical studies and is intended to guide researchers in designing and executing experiments involving this compound.

Compound Profile: **WOBE437**

WOBE437 is a potent and selective inhibitor of endocannabinoid (eCB) reuptake, specifically targeting the transport of anandamide (AEA) and 2-arachidonoylglycerol (2-AG).^{[1][2]} By blocking their cellular uptake, **WOBE437** elevates the levels of these endocannabinoids in the synaptic cleft and surrounding tissues, thereby enhancing their signaling through cannabinoid receptors (CB1 and CB2) and other targets like PPAR γ .^{[1][3]} This mechanism of action has demonstrated therapeutic potential in various preclinical models, including those for pain, inflammation, anxiety, and multiple sclerosis.^{[2][4][5]}

Quantitative Data Summary

The following tables summarize key quantitative data from studies involving the oral administration of **WOBE437** to mice.

Table 1: Pharmacokinetics of **WOBE437** in Mice after Oral Administration

Mouse Strain	Dose (p.o.)	Cmax (Plasma)	Cmax (Brain)	Tmax (Plasma & Brain)	Brain Clearance	Reference
C57BL6/J (male)	10 mg/kg	47.3 ± 32.5 pmol/mL	24.7 ± 25.3 pmol/g	-	-	[6]
C57BL6/J (male)	50 mg/kg	~2000 pmol/mL	~500 pmol/g	≤20 min	~180 min	[1][3][7]
BALB/c (male)	50 mg/kg	-	Similar to C57BL6/J at 60 min	-	-	[3][7]

Table 2: Effective Doses of **WOBE437** in a Mouse Model of Acute Pain (Hot Plate Test)

Mouse Strain	Dose (p.o.)	Effect	Receptor Dependence	Reference
BALB/c (male)	50 mg/kg	Minimum dose to significantly increase pain threshold	CB1	[6][8]
BALB/c (male)	100 mg/kg	Further, but not significantly greater, increase in pain threshold	CB1	[1]

Experimental Protocols

This section details the methodology for preparing and orally administering **WOBE437** to mice.

Materials

- **WOBE437** compound
- Vehicle (e.g., Dimethyl sulfoxide - DMSO)
- Phosphate-buffered saline (PBS) or sterile water
- Appropriate mouse strain (e.g., C57BL/6 or BALB/c)
- Oral gavage needles (flexible or rigid, 20-22 gauge with a ball tip)
- 1 mL syringes
- Vortex mixer
- Analytical balance

WOBE437 Formulation Preparation

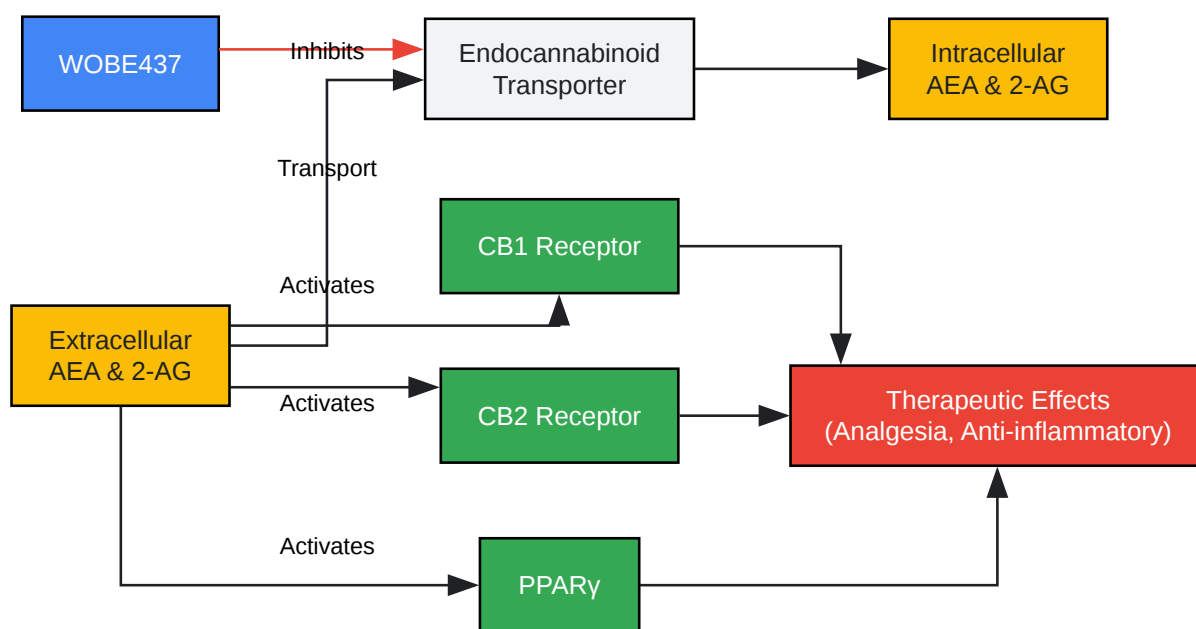
- Determine the appropriate vehicle. DMSO has been used as a vehicle for **WOBE437** administration.^[4] However, depending on the experimental design, other vehicles such as a mixture of DMSO, Tween 80, and saline may be considered to improve solubility and stability. It is crucial to perform vehicle-only controls in all experiments.
- Calculate the required amount of **WOBE437**. Based on the desired dose (e.g., 10 mg/kg, 50 mg/kg) and the average weight of the mice, calculate the total amount of **WOBE437** needed.
- Prepare the stock solution. Accurately weigh the required amount of **WOBE437** and dissolve it in the chosen vehicle. For example, to prepare a 10 mg/mL stock solution, dissolve 10 mg of **WOBE437** in 1 mL of vehicle. Gentle warming and vortexing may be necessary to ensure complete dissolution.
- Prepare the final dosing solution. The concentration of the final dosing solution will depend on the volume to be administered. A common oral gavage volume for mice is 5-10 mL/kg. For a 10 mg/kg dose and a 10 mL/kg administration volume, the final concentration of the dosing solution should be 1 mg/mL. Dilute the stock solution accordingly with the vehicle or a suitable diluent.

Oral Administration Procedure (Oral Gavage)

- Animal Handling and Restraint:
 - Gently pick up the mouse by the base of the tail and allow it to grip a surface.
 - Securely scruff the mouse by grasping the loose skin over the neck and shoulders. This will immobilize the head and prevent the mouse from biting.
- Gavage Needle Insertion:
 - With the mouse properly restrained, hold the syringe with the gavage needle and gently introduce the tip into the mouse's mouth, just behind the incisors.
 - Angle the needle slightly upwards towards the roof of the mouth to avoid the trachea.
 - Gently advance the needle along the esophagus until it reaches the stomach. The appropriate depth can be pre-measured from the tip of the mouse's nose to the last rib.
- Compound Administration:
 - Once the needle is correctly positioned in the stomach, slowly depress the syringe plunger to deliver the **WOBE437** solution.
 - Administer the solution at a steady pace to avoid regurgitation.
- Post-Administration Monitoring:
 - After administration, gently remove the gavage needle and return the mouse to its cage.
 - Monitor the mouse for any signs of distress, such as difficulty breathing or lethargy.

Visualizations

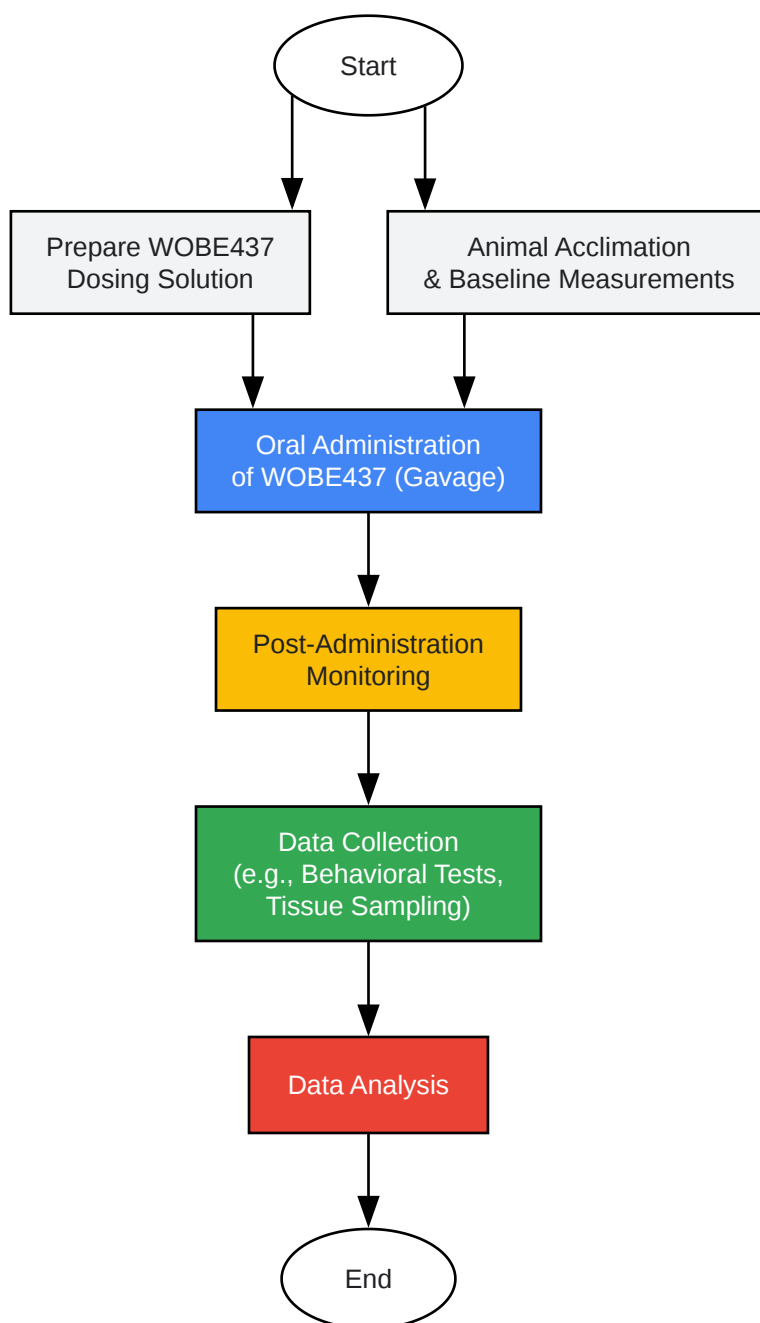
Signaling Pathway of **WOBE437**



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Caption: **WOBE437** inhibits endocannabinoid reuptake, increasing their extracellular levels and signaling.

Experimental Workflow for Oral Administration of **WOBE437** in Mice



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Caption: Workflow for oral administration of **WOBE437** in mice from preparation to data analysis.

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